

Essential Safety and Logistical Information for Handling Acurea Acupuncture Needles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acurea

Cat. No.: B8775512

[Get Quote](#)

Introduction

"**Acurea**" is a brand of acupuncture needles and related supplies.^{[1][2][3][4]} As such, the personal protective equipment (PPE) and handling procedures are governed by regulations for sharps and biohazardous waste. This guide provides essential safety protocols for researchers, scientists, and drug development professionals who may use acupuncture needles in their work.

Personal Protective Equipment (PPE) Summary

Proper PPE is critical to prevent the spread of diseases and ensure the safety of personnel. Used acupuncture needles can harbor bloodborne pathogens.

PPE Component	Specification	Purpose
Gloves	Nitrile or latex, single-use	To prevent skin contact with potentially contaminated needles.
Eye Protection	Safety glasses or goggles	To protect eyes from accidental splashes of bodily fluids.
Lab Coat	Standard laboratory coat	To protect clothing and skin from contamination.
Sharps Container	Puncture-proof, leak-resistant, and clearly labeled with a biohazard symbol	For the safe disposal of used needles.

Operational Plan: Handling and Disposal of Acurea Needles

This section outlines the step-by-step procedure for the safe handling and disposal of **Acurea** acupuncture needles.

I. Pre-Procedure Setup

- **Gather Materials:** Ensure all necessary supplies are within reach, including **Acurea** needles, alcohol swabs, sterile gauze, a puncture-proof sharps container, and all required PPE.
- **Hand Hygiene:** Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- **Don PPE:** Put on a lab coat, gloves, and eye protection.

II. Handling **Acurea** Needles During Procedure

- **Inspect Packaging:** Before use, inspect the needle's sterile packaging for any signs of damage. Do not use if the package is compromised.
- **Maintain Sterility:** Open the package carefully and avoid touching the needle shaft.

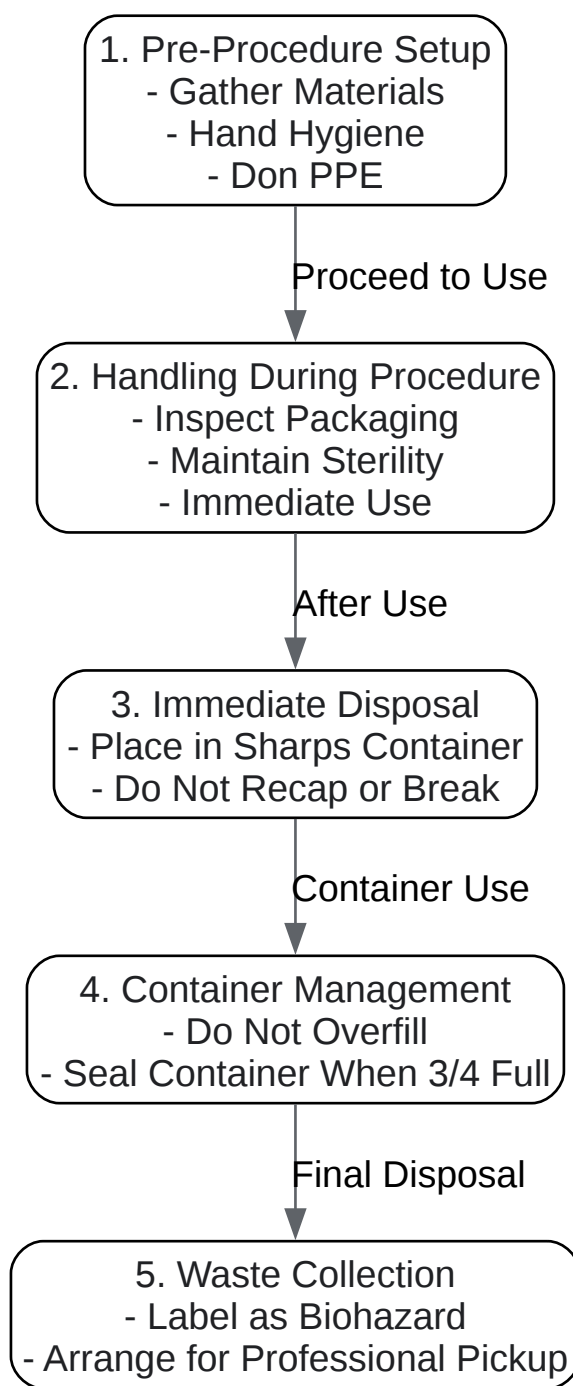
- Immediate Use: Use the needle promptly after removal from its packaging.
- Single Use: **Acurea** needles are intended for single use only. Never reuse a needle.

III. Post-Procedure Disposal

- Immediate Disposal: Immediately after use, place the needle directly into a designated sharps container.
- Do Not Recap: Do not attempt to bend, break, or recap the needle.
- Container Management: Do not overfill the sharps container. Seal the container when it is approximately three-quarters full.
- Labeling: Ensure the sharps container is clearly labeled as biohazardous waste.
- Waste Collection: Arrange for the collection of the full sharps container by a licensed medical waste management company.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of handling and disposing of **Acurea** acupuncture needles.



[Click to download full resolution via product page](#)

Workflow for **Acurea** Needle Handling and Disposal

Disclaimer: This information is intended as a general guide. Always adhere to your institution's specific safety protocols and local regulations for handling sharps and biohazardous materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acureausa.com [acureausa.com]
- 2. pitchbook.com [pitchbook.com]
- 3. jcm.co.uk [jcm.co.uk]
- 4. acureausa.com [acureausa.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Acurea Acupuncture Needles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8775512#personal-protective-equipment-for-handling-acurea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com